

basic research applications of the Pep2m peptide

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Compound of Interest		
Compound Name:	Pep2m	
Cat. No.:	B612428	Get Quote

References

- 1. linkpeptide.com [linkpeptide.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Function of Pep2m in Reducing AMPA Currents Creative Peptides [creative-peptides.com]
- 4. rndsystems.com [rndsystems.com]
- 5. news-medical.net [news-medical.net]
- 6. pmlive.com [pmlive.com]
- 7. Engineered Peptides Offer Safer Relief for Psoriasis | Docwire News [docwirenews.com]
- 8. docwirenews.com [docwirenews.com]
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 [https://www.benchchem.com/product/b612428#basic-research-applications-of-the-pep2m-peptide]

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